

An In-depth Technical Guide to the Safe Handling of Tribromofluoromethane

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Compound of Interest

Compound Name: Tribromofluoromethane

Cat. No.: B1329301

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS and institutional safety protocols before handling any chemical.

Introduction

Tribromofluoromethane (CBr₃F), also known as Halon 1103, is a halogenated hydrocarbon with the CAS Number 353-54-8.[1][2] It exists as a colorless liquid at room temperature and sees use in specialized applications, including as a solvent, refrigerant, and in chemical synthesis.[3] Its unique properties necessitate a thorough understanding of its potential hazards and the implementation of stringent safety protocols to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the safety precautions and handling guidelines for **Tribromofluoromethane**.

Hazard Identification and Classification

Tribromofluoromethane is classified as a hazardous chemical. The primary hazards are associated with its irritant properties.[2]

GHS Hazard Statements:

- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Signal Word: Warning[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tribromofluoromethane** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	CB ₃ F	[1][2][5]
Molecular Weight	270.72 g/mol	[2][3][5]
Appearance	Colorless liquid	[1][2][3][5]
CAS Number	353-54-8	[1][2][6]
Melting Point	-73 °C / -99.4 °F	[3][5][6][7][8]
Boiling Point	106 - 108 °C / 222.8 - 226.4 °F	[1][3][5][6][7]
Density	2.765 g/mL at 25 °C	[1][5]
Flash Point	No information available	[6]
Solubility	No information available	[9]

Experimental Protocols

While specific experimental protocols for the toxicological assessment of **Tribromofluoromethane** are not readily available, standardized OECD guidelines are typically followed for determining skin and eye irritation.

Experimental Protocol: In Vitro Skin Irritation (Based on OECD Guideline 439)

- Objective: To assess the skin irritation potential of **Tribromofluoromethane** using a reconstructed human epidermis (RhE) model.

- Methodology:
 - A three-dimensional RhE tissue construct is used, which consists of non-transformed human-derived epidermal keratinocytes.
 - A defined volume of **Tribromofluoromethane** is applied topically to the tissue surface.
 - The exposure period is typically 60 minutes.
 - Following exposure, the test chemical is removed by rinsing.
 - The tissue is incubated for a post-exposure period of approximately 42 hours.
 - Cell viability is determined by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is quantified spectrophotometrically.
- Interpretation: A reduction in tissue viability below a specified threshold (typically 50%) compared to negative controls indicates a potential for skin irritation.

Experimental Protocol: Eye Irritation (Based on Bovine Corneal Opacity and Permeability Test - OECD Guideline 437)

- Objective: To evaluate the potential of **Tribromofluoromethane** to cause serious eye damage.
- Methodology:
 - Freshly isolated bovine corneas are mounted in a specialized holder.
 - The test substance is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes).
 - After exposure, the cornea is rinsed and incubated.
 - Corneal opacity is measured using an opacitometer.
 - Corneal permeability is assessed by measuring the amount of fluorescein dye that passes through the cornea.

- Interpretation: The in vitro irritancy score is calculated based on the opacity and permeability measurements. Scores exceeding a certain threshold classify the substance as an eye irritant.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][9]
- Avoid contact with skin and eyes.[4][9]
- Do not breathe mist, vapors, or spray.[4][6]
- Wash hands thoroughly after handling.[5][6]
- Take precautionary measures against static discharge.[4][6]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][8][9]
- Keep containers tightly closed.[8][9]
- Store away from incompatible materials, such as strong oxidizing agents.[6][8]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Tribromofluoromethane**.

PPE Type	Specification	Source(s)
Eye Protection	Chemical safety goggles or glasses compliant with EN166 or OSHA 29 CFR 1910.133.	[5] [6] [8]
Hand Protection	Protective gloves (e.g., Viton®). Inspect gloves before use.	[4] [8]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[4] [8]
Respiratory Protection	Not typically required under normal use with adequate ventilation. For large spills or emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	[4] [8]

Emergency Procedures

A clear and practiced emergency response plan is essential.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Ingestion: Clean mouth with water. Do not induce vomiting. Seek medical attention.[\[5\]](#)[\[6\]](#)

Accidental Release Measures:

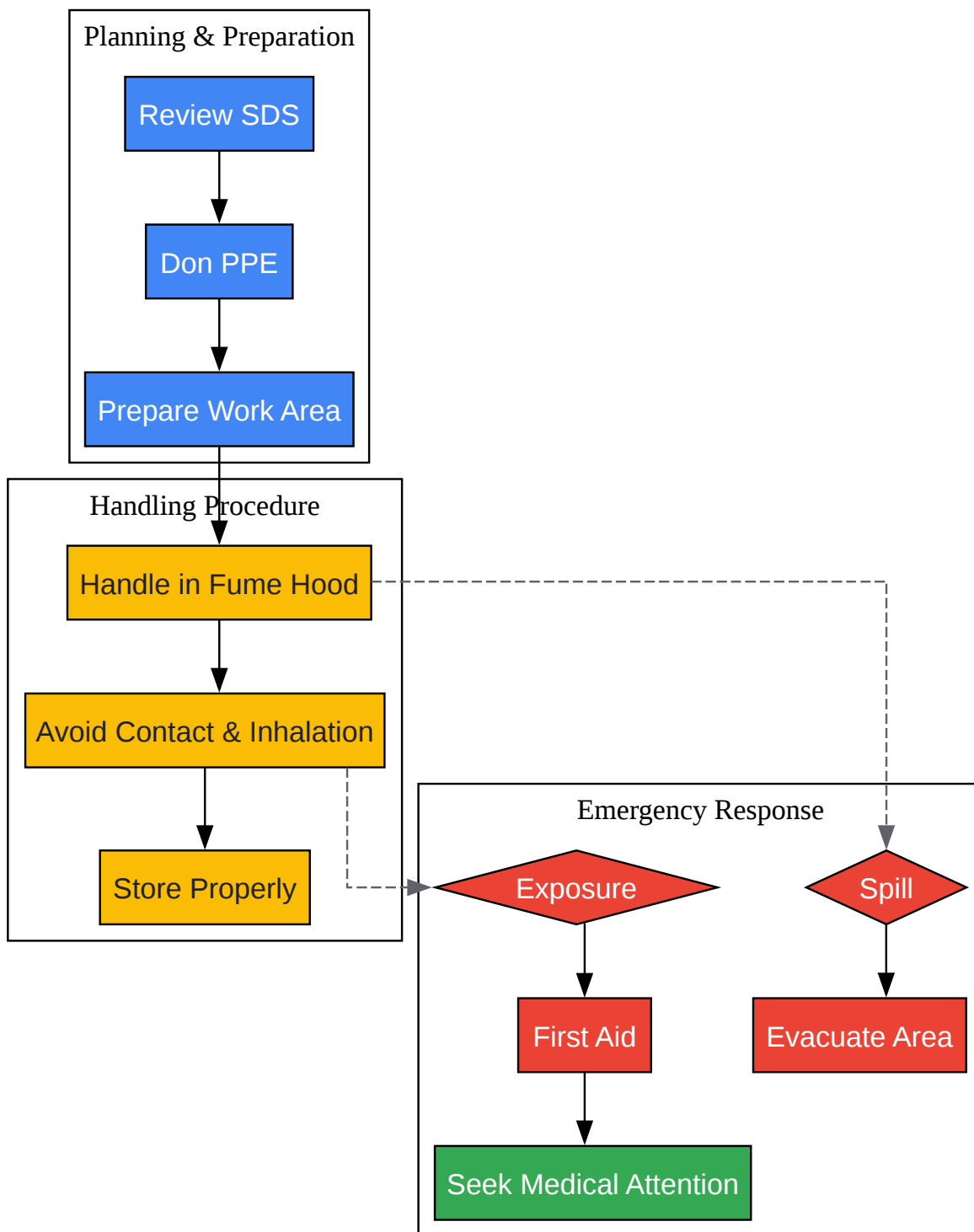
- Ensure adequate ventilation.[6]
- Use personal protective equipment as required.[6]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable container for disposal.[5]
- Prevent the spill from entering drains.[9]

Fire-Fighting Measures:

- Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam to extinguish a fire.
[5][8]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[5][6]
- Hazardous decomposition products upon combustion include carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and gaseous hydrogen fluoride (HF).[5][6][8]

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for handling **Tribromofluoromethane** and responding to an emergency situation.



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